

Difference between alpha and beta epoxy abiraterone isomers

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Compound of Interest

Compound Name: (16 α ,17 α)-Epoxy 16,17-Dihydroabiraterone

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An In-depth Technical Guide to the Alpha and Beta Epoxy Abiraterone Isomers

Executive Summary

Abiraterone, administered as its prodrug abiraterone acetate, is a cornerstone in the treatment of advanced prostate cancer. Its efficacy lies in the potent and irreversible inhibition of CYP17A1, a critical enzyme in androgen biosynthesis. The manufacturing process and in vivo metabolism of abiraterone can lead to the formation of various related substances, including the stereoisomeric α - and β -epoxy abiraterone acetate. These isomers, formed by the epoxidation of the Δ^{16} double bond, present a unique challenge in both pharmaceutical analysis and pharmacology. This technical guide provides a comprehensive overview of the structural, chemical, and analytical differences between these two isomers. It consolidates current knowledge on their formation, provides detailed protocols for their analytical separation and characterization, and critically highlights the existing knowledge gap regarding their specific biological and pharmacological activities. This document is intended for researchers, scientists, and drug development professionals engaged in the study of abiraterone and related steroidal compounds.

Introduction: Abiraterone and the Significance of CYP17A1 Inhibition

Prostate cancer is a leading cause of cancer-related death in men, with its growth being predominantly driven by androgen receptor (AR) signaling. While initial androgen deprivation therapy is effective, the disease often progresses to a castration-resistant state (CRPC), where tumors can synthesize their own androgens. Abiraterone acetate (marketed as Zytiga®) is a pivotal therapy for CRPC.[1][2] Following oral administration, it is rapidly deacetylated to its active form, abiraterone.[3]

Abiraterone is a structural analog of the steroid precursor pregnenolone and acts as a potent, irreversible inhibitor of CYP17A1 (17 α -hydroxylase/17,20-lyase).[4] This enzyme is essential for the synthesis of androgens, such as dehydroepiandrosterone (DHEA) and androstenedione, in the testes, adrenal glands, and within the tumor microenvironment.[4] By blocking this pathway, abiraterone effectively reduces systemic and intratumoral androgen levels, thereby impeding cancer cell proliferation.

The chemical structure of abiraterone, featuring a $\Delta^{5,16}$ -diene system, is crucial for its activity but also renders it susceptible to various chemical transformations. During its synthesis and subsequent metabolic processing in the body, a number of related substances can be formed.[1][5] Among these are the α - and β -epoxy abiraterone acetate isomers, which are the focus of this guide. Understanding the distinct characteristics of these isomers is critical for ensuring drug quality, safety, and for elucidating the complete metabolic and pharmacological profile of abiraterone.

Structural Elucidation: The Stereochemistry of Epoxidation

The core difference between the α and β epoxy abiraterone isomers lies in the stereochemical orientation of the epoxide ring formed across the C16-C17 double bond of the steroid's D-ring. This type of isomerism, where molecules have the same connectivity but differ in the spatial arrangement of atoms, is known as stereoisomerism. Specifically, α - and β -epoxy abiraterone are diastereomers.

- α -Epoxyabiraterone Acetate: The epoxide ring is oriented below the plane of the steroid nucleus. This is referred to as the alpha (α) configuration. Its formal chemical name is 17-(Pyridin-3-yl)-16 α ,17 α -epoxyandrost-5-en-3 β -yl acetate.[3][6][7]
- β -Epoxyabiraterone Acetate: The epoxide ring is oriented above the plane of the steroid nucleus. This is the beta (β) configuration. Its formal chemical name is 17-(Pyridin-3-yl)-16 β ,17 β -epoxyandrost-5-en-3 β -yl acetate.[8][9]

This subtle difference in three-dimensional structure can have profound implications for the molecule's physical, chemical, and biological properties, including its polarity and how it interacts with biological macromolecules like enzymes and receptors.

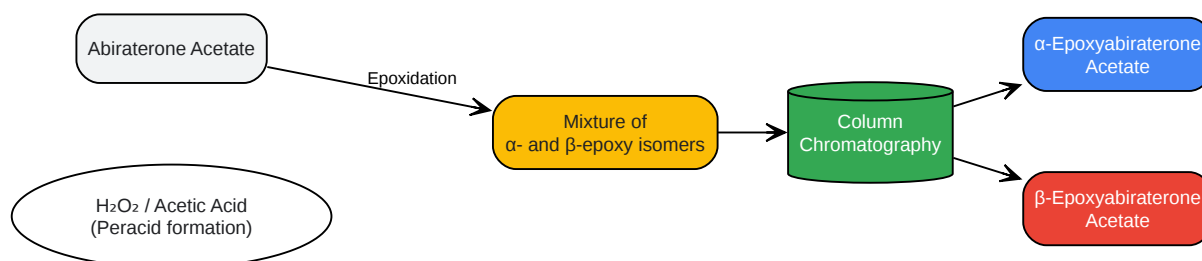
Figure 1. Stereochemical difference between isomers.

Formation of Epoxy Isomers: Process Impurity vs. Metabolite

The epoxy isomers of abiraterone acetate can originate from two distinct pathways: as process-related impurities during chemical synthesis or as metabolites formed in vivo.

Chemical Synthesis and Process-Related Impurities

During the manufacturing of abiraterone acetate, the C16-C17 double bond is susceptible to oxidation. One published laboratory-scale synthesis describes the formation of both α - and β -epoxy isomers by treating abiraterone acetate with an oxidizing agent mixture of hydrogen peroxide and acetic acid, which generates a peracid in situ.[1] The reaction yields a mixture of both isomers, which can then be separated by column chromatography.[1] The formation of these epoxides can also occur during the Suzuki coupling step in the presence of palladium and molecular oxygen.[1] As per ICH guidelines, any impurity present at a level of 0.10% or greater must be identified, synthesized, and characterized.[1]



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Figure 2. Synthetic pathway to epoxy isomers.

In Vivo Metabolism

Abiraterone undergoes extensive metabolism in the liver. The primary routes are mediated by Cytochrome P450 (CYP) enzymes, particularly CYP3A4, and sulfotransferase SULT2A1.[3][10] While the major circulating metabolites are abiraterone sulfate and N-oxide abiraterone sulfate, epoxidation is a common CYP-mediated reaction for compounds with double bonds.[3] Although direct evidence pinpointing the specific human enzyme responsible for abiraterone epoxidation is scarce, it is highly probable that CYP3A4 is involved, given its major role in phase I metabolism of abiraterone and its known capacity for epoxidation reactions.[11][12] One study identified abiraterone-16,17-epoxide as a major metabolite in brown bullhead fish, suggesting this metabolic pathway is biologically relevant, though species-specific differences must be considered.[13]

Pharmacological and Biological Significance: A Critical Knowledge Gap

A comprehensive understanding of the pharmacological activity of all metabolites and impurities is paramount for drug safety and efficacy. While some abiraterone metabolites have been extensively studied, there is a significant lack of publicly available data on the specific biological activities of the α- and β-epoxy isomers.

- CYP17A1 Inhibition: The primary target of abiraterone. A 2011 FDA pharmacology review mentions that an "epoxide" of abiraterone demonstrated moderate activity at inhibiting CYP17A1 with an IC₅₀ of 260 nM. However, the document does not specify whether this

was the alpha or beta isomer, or a mixture. This is a crucial missing detail, as an IC₅₀ of 260 nM, while significantly less potent than abiraterone itself (IC₅₀ ≈ 2.5-15 nM), could still be pharmacologically relevant at clinical concentrations.^[14]

- **Androgen Receptor (AR) Activity:** Other abiraterone metabolites, such as 3-keto-5 α -abiraterone, have been shown to act as AR agonists, potentially promoting tumor progression and contributing to treatment resistance.^{[15][16][17]} It is currently unknown whether the epoxy isomers bind to or modulate the androgen receptor.
- **Off-Target Effects:** Abiraterone is known to inhibit other CYP enzymes, such as CYP2D6 and, to a lesser extent, CYP3A4.^{[3][18]} The potential for the epoxy isomers to interact with these or other enzymes has not been reported.

This lack of data represents a critical knowledge gap. The stereochemistry of the epoxide ring could lead to differential binding affinities for CYP17A1, the AR, or other off-targets, resulting in one isomer being inert while the other is active, or both having distinct pharmacological profiles. Further research is necessary to isolate or synthesize pure standards of each isomer and test them in relevant biological assays.

Analytical Characterization and Differentiation

The structural similarity of the α - and β -epoxy isomers necessitates robust analytical methods for their separation and identification. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is the primary technique for this purpose.

Chromatographic Separation

Reversed-phase HPLC is effective for separating these diastereomers due to slight differences in their polarity. The α -epoxy isomer is generally more polar than the β -epoxy isomer.^[1]

Table 1: Comparative Chromatographic Data

Compound	Relative Retention Time (RRT) vs. Abiraterone Acetate	Elution Order
α-Epoxyabiraterone Acetate	0.62	1st
β -Epoxyabiraterone Acetate	0.66	2nd
Abiraterone Acetate	1.00	3rd

Data sourced from USP monograph specifications.[\[1\]](#)

Experimental Protocol: RP-HPLC Method for Isomer Separation

This protocol is a representative method based on published literature for the analysis of abiraterone and its impurities.[\[19\]](#)[\[20\]](#)

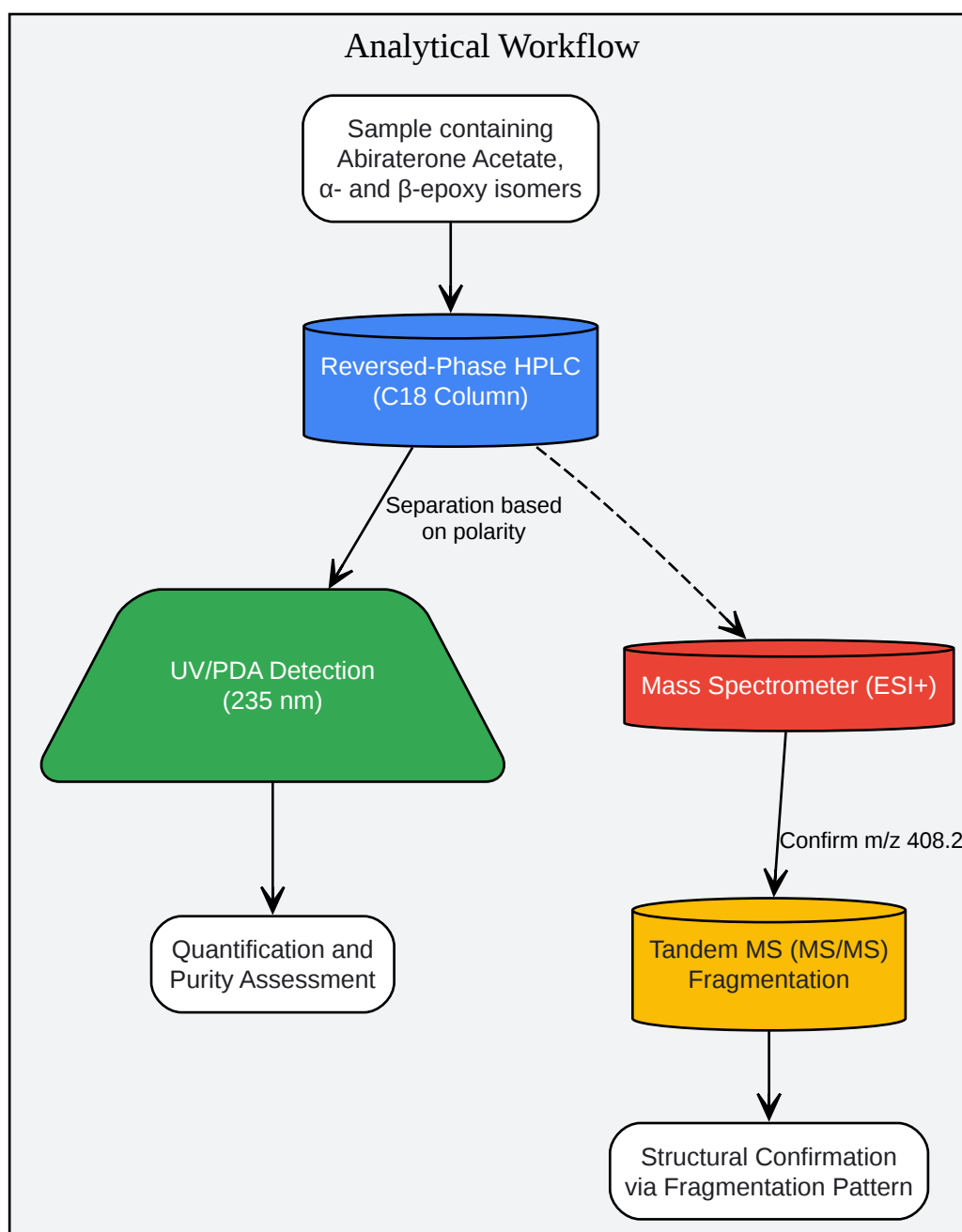
- Instrumentation: A standard HPLC or UPLC system with a UV or PDA detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol:acetonitrile (60:40).
- Elution Mode: Isocratic elution with 35% Mobile Phase A and 65% Mobile Phase B.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 40 °C.
- Detection Wavelength: 235 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in a suitable diluent (e.g., acetonitrile or methanol/water mixture) to a final concentration of approximately 0.5-1.0 mg/mL.

Causality: The C18 stationary phase provides a non-polar environment. The more polar α -isomer has a weaker interaction with the stationary phase compared to the slightly less polar β -isomer, causing it to elute earlier. The parent compound, abiraterone acetate, is significantly more non-polar and thus has the longest retention time of the three.

Mass Spectrometry (MS) Characterization

Mass spectrometry is essential for confirming the identity of the isomers.

- **Molecular Ion:** Both isomers have the same molecular formula ($C_{26}H_{33}NO_3$) and molecular weight (407.55 g/mol). In positive ion electrospray ionization (ESI+), they will both exhibit a protonated molecular ion $[M+H]^+$ at an m/z of approximately 408.2.^[1]
- **Fragmentation (MS/MS):** While full fragmentation spectra for these specific isomers are not widely published, fragmentation is expected to occur at predictable sites on the steroid backbone and pyridine ring. Key fragmentation pathways would likely involve:
 - Loss of the acetate group (CH_3COOH , 60 Da) from the A-ring.
 - Cleavage within the D-ring and loss of the pyridine-epoxide moiety.
 - Fissions within the steroid ring system. The precise fragmentation pattern and relative abundance of fragment ions may differ slightly between the two diastereomers due to stereochemical influences on ion stability, although this often requires high-resolution mass spectrometry and detailed analysis to discern.



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Figure 3. Workflow for isomer separation and identification.

Conclusion and Future Directions

The α - and β -epoxy isomers of abiraterone acetate are well-defined chemical entities that can arise during both the synthesis and metabolism of this important anticancer drug. Their key

distinction is the stereochemistry of the 16,17-epoxide, which is sufficient to allow for their separation and individual characterization by modern analytical techniques like HPLC-MS.

However, this technical review reveals a significant and critical gap in our understanding of their biological relevance. While methods for their detection and synthesis are established, their pharmacological profiles remain largely unexplored. The following areas warrant immediate investigation:

- **Pharmacological Screening:** Both isomers should be synthesized in high purity and screened for their inhibitory activity against CYP17A1, their binding affinity and functional activity at the androgen receptor, and their potential to inhibit other key drug-metabolizing enzymes.
- **Enzymology of Formation:** Studies using human liver microsomes and recombinant human CYP enzymes are needed to definitively identify the enzyme(s) responsible for abiraterone epoxidation in humans and to determine the kinetic parameters of their formation.
- **Clinical Quantification:** The development and application of validated bioanalytical methods to measure the levels of both epoxy isomers in patients undergoing abiraterone therapy would clarify their prevalence and potential contribution to the overall clinical effect or toxicity profile.

Addressing these questions will provide a more complete picture of abiraterone's pharmacology and ensure that the full impact of all its related substances on clinical outcomes is understood.

References

- ASCO. (2016). Fine tuning metabolism of biochemically active abiraterone metabolites to optimize anti-androgen therapy in prostate cancer. [\[Link\]](#)
- Auchus, R. J., et al. (2023). Human cytochrome P450 17A1 structures with metabolites of prostate cancer drug abiraterone reveal substrate-binding plasticity and a second binding site. *Journal of Biological Chemistry*. [\[Link\]](#)
- Li, Z., et al. (2016). Redirecting abiraterone metabolism to fine tune prostate cancer anti-androgen therapy. *Nature*. [\[Link\]](#)

- Li, Z., et al. (2016). Redirecting abiraterone metabolism to fine-tune prostate cancer anti-androgen therapy. *Nature*, 533(7604), 547–551. [[Link](#)]
- Cheong, E. J. Y., et al. (2020). Slow-, Tight-Binding Inhibition of CYP17A1 by Abiraterone Redefines Its Kinetic Selectivity and Dosing Regimen. *Drug Metabolism and Disposition*, 48(9), 846-856. [[Link](#)]
- Denglong Wu, et al. (2023). METABOLISM OF ABIRATERONE IN THE TREATMENT OF CASTRATION RESISTANT ADVANCED PROSTATE CANCER. *International Journal of Scientific & Innovative Research*. [[Link](#)]
- Deb, S., et al. (2014). Abiraterone inhibits 1 α ,25-dihydroxyvitamin D3 metabolism by CYP3A4 in human liver and intestine in vitro. *The Journal of Steroid Biochemistry and Molecular Biology*, 144, 114-121. [[Link](#)]
- Markowski, M. C., & Antonarakis, E. S. (2020). Abiraterone and Galeterone, Powerful Tools Against Prostate Cancer: Present and Perspective. *Molecules*, 25(21), 5049. [[Link](#)]
- Attard, G., et al. (2012). Clinical and Biochemical Consequences of CYP17A1 Inhibition with Abiraterone Given with and without Exogenous Glucocorticoids in Castrate Men with Advanced Prostate Cancer. *The Journal of Clinical Endocrinology & Metabolism*, 97(2), 507-516. [[Link](#)]
- Alyamani, M., et al. (2018). Exposure–response analyses of abiraterone and its metabolites in real-world patients with metastatic castration-resistant prostate cancer. *Cancer Chemotherapy and Pharmacology*, 82(3), 443-452. [[Link](#)]
- U.S. Food and Drug Administration. (2011). NDA 202-379 Clinical Pharmacology and Biopharmaceutics Review(s). [[Link](#)]
- U.S. Food and Drug Administration. (2011). NDA 202379 Pharmacology Review. [[Link](#)]
- Chromato Scientific. Beta-Epoxyabiraterone Acetate (USP). [[Link](#)]
- Briti Scientific. α -Epoxyabiraterone Acetate. [[Link](#)]
- Ranbaxy. (2018). Abiraterone Acetate. *Organic Spectroscopy International*. [[Link](#)]

- Schiewer, M. J., & Knudsen, K. E. (2013). Abiraterone in Prostate Cancer: a new angle to an old problem. *Current opinion in urology*, 23(3), 229. [[Link](#)]
- Li, W., et al. (2018). Performance Liquid Chromatography Quantification for Process-Related Impurities in Abiraterone Acetate Bulk Drug. *Journal of Chromatographic Science*, 56(8), 734-741. [[Link](#)]
- Uemura, S., et al. (2022). Synthesis of the Abiraterone Derivatives 5 α -and 5 β - Δ 1-Abiraterone and Structural Determination of an Unknown Metabolite in Human Serum Derived from Oral Abiraterone Acetate. *ChemistrySelect*, 7(25), e202201314. [[Link](#)]
- Ma, S., et al. (2018). SYNTHESIS OF THE ANTI-PROSTATE CANCER DRUG ABIRATERONE ACETATE. *HETEROCYCLES*, 96(3), 465-474. [[Link](#)]
- Deb, S., et al. (2014). Abiraterone inhibits CYP3A4-mediated inactivation of 1 α , 25-dihydroxyvitamin D3 in human liver and intestine. *Endocrinology and Metabolic Syndrome*. [[Link](#)]
- ResearchGate. (2022). The metabolites of Abiraterone from liver microsomes. [[Link](#)]
- Pharmaffiliates. Abiraterone Acetate-Impurities. [[Link](#)]
- Shirazi, S. M. H., et al. (2022). Synthesis and characterization of epoxide impurities of abiraterone acetate. *Steroids*, 180, 108988. [[Link](#)]
- Al-Qahtani, M. H., et al. (2023). Effect of Dexamethasone on Abiraterone Pharmacokinetics in Mice: Determined by LC/MS Analysis. *Pharmaceuticals*, 16(3), 405. [[Link](#)]
- van Nuland, M., et al. (2016). Pharmacokinetic Aspects of the Two Novel Oral Drugs Used for Metastatic Castration-Resistant Prostate Cancer: Abiraterone Acetate and Enzalutamide. *Clinical Pharmacokinetics*, 55(10), 1191-1206. [[Link](#)]
- Wang, Y., et al. (2022). Biotransformation of Abiraterone Into Five Characteristic Metabolites by the Rat Gut Microbiota and Liver Microsomes. *Frontiers in Pharmacology*, 13, 933096. [[Link](#)]

- Mach, S., et al. (2019). Epoxidation is the preferred pathway of first-stage metabolism of abiraterone acetate in brown bullhead (*Ameiurus nebulosus*). *Environmental Science and Pollution Research*, 26(34), 34896-34904. [[Link](#)]
- ResearchGate. Synthesis and Characterization of Epoxide Impurities of Abiraterone Acetate. [[Link](#)]
- Lorient, Y., et al. (2023). Abigene, a Prospective, Multicentric Study of Abiraterone Acetate Pharmacogenetics in Metastatic Castration-Resistant Prostate Cancer. *Cancers*, 15(4), 1205. [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. [[Link](#)]
- Alyamani, M., et al. (2018). Development and validation of a novel LC–MS/MS method for simultaneous determination of abiraterone and its seven steroidal metabolites in human serum: Innovation in separation of diastereoisomers without use of a chiral column. *Journal of Chromatography B*, 1089, 43-51. [[Link](#)]
- ResearchGate. Development and Validation of a Novel RP-HPLC Method for Stability-Indicating Assay of Abiraterone Acetate. [[Link](#)]
- Kumar, A., & Saini, I. (2017). Analytical Method Development and Validation for the Estimation of Abiraterone and its Impurity in Pharmaceutical Formulation By RP-HPLC. *Scholars Research Library*. [[Link](#)]
- Chemguide. FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. [[Link](#)]
- eGyanKosh. MASS SPECTROMETRY: FRAGMENTATION PATTERNS. [[Link](#)]
- G-Biosciences. (2020). Spotting Fragmentation Patterns When Using Mass Spectrometry. [[Link](#)]
- Science Ready. Mass Spectrometry Fragmentation Patterns – HSC Chemistry. [[Link](#)]
- Wang, Y., et al. (2022). Biotransformation of Abiraterone Into Five Characteristic Metabolites by the Rat Gut Microbiota and Liver Microsomes. *Frontiers in Pharmacology*. [[Link](#)]

- Mullangi, R., et al. (2012). Estimation of Abiraterone in Human Plasma by Liquid Chromatography Tandem Mass Spectrometry. American Journal of Analytical Chemistry, 3(12), 920-926. [[Link](#)]
- Shirazi, S. M. H., et al. (2022). Synthesis and characterization of epoxide impurities of abiraterone acetate. Steroids. [[Link](#)]
- Minasian, L. M., et al. (2023). Abiraterone Acetate Complexes with Biometals: Synthesis, Characterization in Solid and Solution, and the Nature of Chemical Bonding. International Journal of Molecular Sciences, 24(17), 13203. [[Link](#)]

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- 1. [ovid.com](https://www.ovid.com) [[ovid.com](https://www.ovid.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. [ijst.com](https://www.ijst.com) [[ijst.com](https://www.ijst.com)]
- 5. [synthinkchemicals.com](https://www.synthinkchemicals.com) [[synthinkchemicals.com](https://www.synthinkchemicals.com)]
- 6. Abiraterone acetate(154229-18-2) ¹H NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- 7. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 8. Human cytochrome P450 17A1 structures with metabolites of prostate cancer drug abiraterone reveal substrate-binding plasticity and a second binding site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ORGANIC SPECTROSCOPY INTERNATIONAL: Abiraterone Acetate [orgspectroscopyint.blogspot.com]
- 10. Pharmacokinetic Aspects of the Two Novel Oral Drugs Used for Metastatic Castration-Resistant Prostate Cancer: Abiraterone Acetate and Enzalutamide - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Abiraterone in Prostate Cancer: a new angle to an old problem - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 12. mdpi.com [mdpi.com]
- 13. veeprho.com [veeprho.com]
- 14. longdom.org [longdom.org]
- 15. asco.org [asco.org]
- 16. Redirecting abiraterone metabolism to fine tune prostate cancer anti-androgen therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 17. Redirecting abiraterone metabolism to fine-tune prostate cancer anti-androgen therapy - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 18. Abiraterone inhibits 1 α ,25-dihydroxyvitamin D3 metabolism by CYP3A4 in human liver and intestine in vitro - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 19. academic.oup.com [academic.oup.com]
- 20. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
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